

An In-depth Technical Guide to Decyltrimethoxysilane (CAS 5575-48-4)

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Compound of Interest

Compound Name: **Decyltrimethoxysilane**

Cat. No.: **B1661985**

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Introduction

Decyltrimethoxysilane (CAS number 5575-48-4) is an organosilane compound featuring a long hydrophobic decyl chain and three hydrolyzable methoxy groups attached to a central silicon atom.^[1] This unique bifunctional structure allows it to act as a versatile surface modifying agent and coupling agent. The trimethoxysilyl group can form covalent bonds with inorganic substrates such as glass, silica, and metal oxides, while the long alkyl chain imparts a non-polar, hydrophobic character to the modified surface.^{[1][2]} This guide provides a comprehensive overview of the core properties, synthesis, reaction mechanisms, and key applications of **Decyltrimethoxysilane** relevant to research and development.

Core Properties of Decyltrimethoxysilane

Decyltrimethoxysilane is a clear, colorless to light yellow liquid.^[3] It is characterized by its low volatility and solubility in most common organic solvents, while being insoluble in water.^{[3][4]} The compound is sensitive to moisture, undergoing hydrolysis which is the basis of its reactivity with surfaces.^[2]

Physicochemical Properties

The key physicochemical properties of **Decyltrimethoxysilane** are summarized in the table below, compiled from various chemical data sources.

Property	Value	Reference(s)
CAS Number	5575-48-4	
Molecular Formula	C ₁₃ H ₃₀ O ₃ Si	[3]
Molecular Weight	262.46 g/mol	
Appearance	Colorless to light yellow liquid	[2][3]
Density	0.900 - 0.910 g/cm ³ at 20°C	[3]
Boiling Point	102-106 °C at 3.5 mmHg 262 °C at 760 mmHg	[3]
Melting Point	-37 °C	[4]
Flash Point	112 - 117 °C	[3]
Refractive Index	~1.422 at 20°C	[3]
Vapor Pressure	0.2 ± 0.4 mmHg at 25°C	[4]
Water Solubility	Insoluble (Slightly soluble at 2.3 g/L at 25°C)	[3][4]
Organic Solvent Solubility	Soluble in ethanol, diethyl ether, chloroform, acetone	[2][3]

Chemical Identification

Identifier	Value	Reference(s)
IUPAC Name	decyl(trimethoxy)silane	
InChI	InChI=1S/C13H30O3Si/c1-5-6-7-8-9-10-11-12-13-17(14-2,15-3)16-4/h5-13H2,1-4H3	[1]
InChIKey	KQAHMVLQCSALSX-UHFFFAOYSA-N	[1]
SMILES	CCCCCCCCCC--INVALID-LINK--(OC)OC	[1]
Synonyms	n-Decyltrimethoxysilane, Trimethoxydecylsilane	[1][4]

Safety and Handling

Decyltrimethoxysilane is classified as an irritant, causing skin and serious eye irritation. Appropriate personal protective equipment, including gloves and safety goggles, should be worn during handling. It should be stored in a cool, dry, well-ventilated place under an inert atmosphere, as it is sensitive to moisture.

Hazard Statement	Code
Causes skin irritation	H315
Causes serious eye irritation	H319

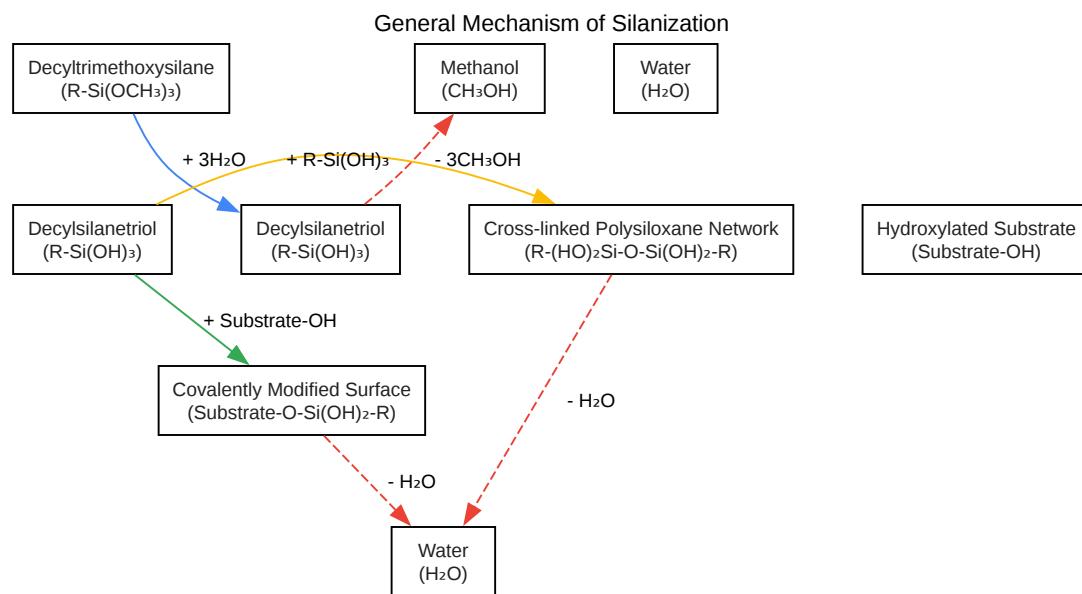
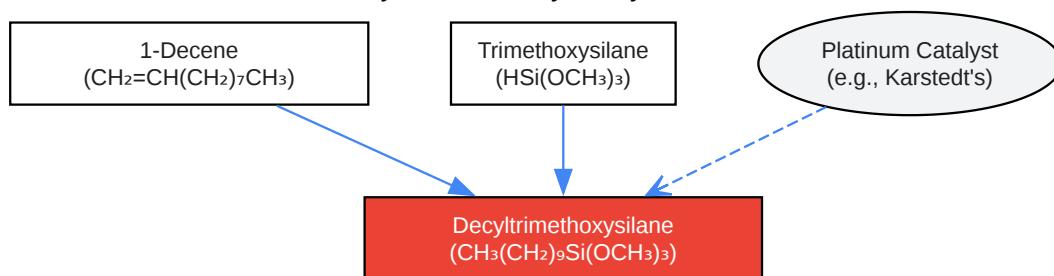
Reaction Mechanisms and Synthesis

The utility of **Decyltrimethoxysilane** is predicated on its ability to hydrolyze and subsequently condense to form stable siloxane bonds.

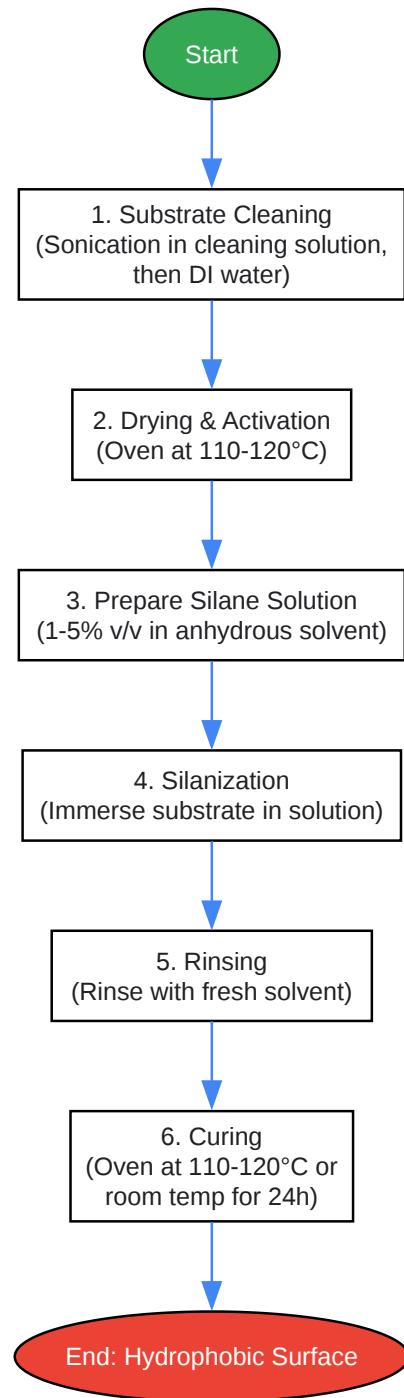
Hydrolysis and Condensation Pathway

The surface modification process occurs in two primary steps. First, the methoxy groups (-OCH₃) of the silane undergo hydrolysis in the presence of water to form reactive silanol groups

(-Si-OH). This reaction can be catalyzed by either acid or base.^{[5][6]} Following hydrolysis, the silanol groups condense with hydroxyl groups on a substrate surface (e.g., -OH groups on silica or glass) or with other silanol groups to form stable, covalent siloxane (Si-O-Si or Si-O-Substrate) bonds.^{[5][6]} This process results in the formation of a durable, covalently attached hydrophobic layer.

**Synthesis via Hydrosilylation**

Workflow for Surface Modification

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References

- 1. CAS 5575-48-4: Decyltrimethoxysilane | CymitQuimica [cymitquimica.com]
- 2. Buy Decyltrimethoxysilane (EVT-521177) | 5575-48-4 [evitachem.com]
- 3. nbino.com [nbino.com]
- 4. Decyl(trimethoxy)silane | CAS#:5575-48-4 | Chemsoc [chemsoc.com]
- 5. benchchem.com [benchchem.com]
- 6. brinkerlab.unm.edu [brinkerlab.unm.edu]
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